

Application Notes and Protocols for the HPLC Analysis of Dehydrogriseofulvin

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Compound of Interest

Compound Name: Dehydrogriseofulvin

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This document provides a detailed High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Dehydrogriseofulvin**. **Dehydrogriseofulvin** is a polyketide and a known impurity of the antifungal drug Griseofulvin[1][2]. Accurate and robust analytical methods are crucial for its identification and quantification in pharmaceutical quality control and research.

Physicochemical Properties of Dehydrogriseofulvin

A summary of the key physicochemical properties of **Dehydrogriseofulvin** is presented below. This information is essential for method development and understanding the behavior of the analyte.

Property	Value	Reference
Chemical Formula	C ₁₇ H ₁₅ ClO ₆	[1][3]
Molecular Weight	350.75 g/mol	[1][3]
IUPAC Name	(2S)-7-chloro-3',4,6-trimethoxy-5'-methylspiro[1-benzofuran-2,4'-cyclohexa-2,5-diene]-1',3-dione	[3]
Appearance	Not specified in search results	
Solubility	Soluble in organic solvents like methanol and acetonitrile	Inferred from HPLC methods

Recommended HPLC Method

This method is adapted from established protocols for the analysis of Griseofulvin and its related impurities[4]. It is a robust reversed-phase HPLC method suitable for the separation and quantification of **Dehydrogriseofulvin**.

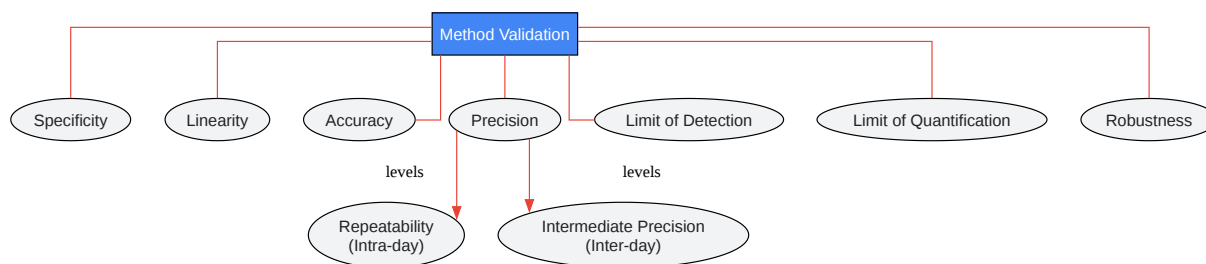
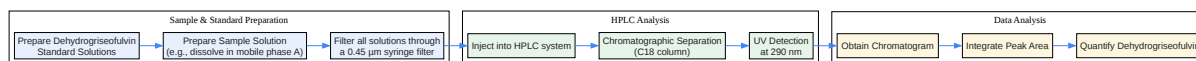
Chromatographic Conditions

Parameter	Recommended Condition
Column	Discovery C18 (250 mm × 4.6 mm, 5 µm) or equivalent
Mobile Phase	A: Water with 0.1% Formic Acid (pH 4.5) B: Acetonitrile/Water/0.1% Formic Acid (65:15:20, v/v/v)
Gradient	A gradient elution may be optimized for better separation from other impurities. A typical gradient could be: Time (min) %B 0 20 20 80 25 80 26 20 30 20
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection	UV at 290 nm
Injection Volume	10 µL

Note: The UV detection wavelength is set at 290 nm, which is near the maximum absorbance for Griseofulvin and its related compounds[4][5].

Experimental Workflow

The following diagram illustrates the general workflow for the HPLC analysis of **Dehydrogriseofulvin**.



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